

Application Notes and Protocols: Croconic Acid Derivatives for Near-Infrared (NIR) Dyes

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Compound of Interest

Compound Name: *Croconic acid*

Cat. No.: *B025663*

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the use of **croconic acid** derivatives as near-infrared (NIR) dyes. These dyes are of significant interest for various biomedical applications due to their strong NIR absorption, high photostability, and tunable properties.

Introduction to Croconic Acid Dyes

Croconaine (CR) dyes are a class of zwitterionic compounds characterized by a donor-acceptor-donor (D-A-D) structure.^{[1][2]} This architecture, formed by the condensation of an electron-rich aromatic or heteroaromatic compound with **croconic acid**, results in extended π -conjugation.^{[1][2]} This extended conjugation is responsible for their fascinating photophysical properties in the near-infrared (NIR) region, making them excellent candidates for various biomedical applications.^[2]

Croconaine dyes offer several advantages over other organic dyes, including:

- High Molar Extinction Coefficients: They exhibit strong absorption of NIR light.^{[3][4]}
- Excellent Photostability: They are resistant to photobleaching, allowing for prolonged imaging and therapeutic applications.^{[3][5]}

- Low Fluorescence Quantum Yield: This property makes them highly efficient for applications that rely on non-radiative decay pathways, such as photothermal and photoacoustic imaging. [1][4]
- Tunable Properties: The absorption and emission characteristics of croconaine dyes can be easily modified by altering the electron-donating groups, allowing for the synthesis of dyes with specific NIR absorption maxima (e.g., CR760, CR780, CR880).[3]
- Facile Synthesis: Typically synthesized through a straightforward one-step condensation reaction.[1][2]

Applications

The unique properties of **croconic acid** derivatives make them suitable for a range of applications in research and drug development:

- Bioimaging: Their strong NIR absorption and photostability make them ideal contrast agents for deep-tissue imaging techniques like photoacoustic imaging (PAI).[1][3]
- Photothermal Therapy (PTT): Their ability to efficiently convert absorbed NIR light into heat can be harnessed to induce localized hyperthermia for tumor ablation.[3][6]
- Theranostics: The combination of imaging and therapeutic capabilities in a single agent allows for simultaneous diagnosis and treatment of diseases like cancer.[1][3]

Quantitative Data of Selected Croconic Acid Dyes

The following table summarizes the key photophysical properties of selected **croconic acid**-based NIR dyes. This data is essential for selecting the appropriate dye for a specific application and for designing experimental parameters.

Dye	Molar Photother				Key Features & Applications	Reference
	Max Absorptio n (λ_{max} , nm)	Extinctio n Coefficie nt (ϵ , $M^{-1}cm^{-1}$)	Fluoresce nce Quantum Yield (ΦF)	mal Conversi on Efficiency (η)		
CR760	760	$>10^5$	Very Low	45.37%	Excellent for optoacoustic imaging and PTT. Can be functionalized for active tumor targeting.	[3][5]
CR780	~ 780	High	Low	-	Developed for deeper tissue penetration in brain tumor imaging.	[3]
CR880	880	High	Low	-	Designed for even deeper tissue penetration for imaging and PTT.	[3]
pH-sensitive Croconaine Rotaxane	808 (acidic form)	$>10^5$	Very Low	-	Absorption is activated in acidic environment	[4]

CR-PEG- GBP	650-850	-	0.626% (in DMSO, - NIR-II)	nts, useful for targeting tumor microenvir onments.	pH- responsive self- assembling nanoprobe for NIR-II and photoacou stic imaging- guided PTT and sonodyn mic therapy.	[7]
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Experimental Protocols

General Synthesis of a Croconaine Dye (e.g., CR760)

This protocol describes a facile one-step condensation reaction for the synthesis of a croconaine dye.[5]

Materials:

- **Croconic acid**
- 2,3,3-trimethyl-3H-indole-5-carboxylic acid
- Anhydrous toluene

- Anhydrous n-butanol
- Isopropanol
- Ethyl acetate (EtOAc)

Procedure:

- Dissolve **croconic acid** (1 mmol) and 2,3,3-trimethyl-3H-indole-5-carboxylic acid (2 mmol) in a 1:1 mixture of anhydrous toluene and n-butanol (20 mL).[\[5\]](#)
- Heat the mixture to reflux and stir overnight.[\[5\]](#)
- Allow the reaction mixture to cool to room temperature.[\[5\]](#)
- Collect the resulting precipitate by filtration.
- Wash the product with isopropanol.[\[5\]](#)
- Sonicate the product in ethyl acetate and collect the filtrate to obtain the pure croconaine dye as a solid.[\[5\]](#)

Characterization:

The chemical structure of the synthesized dye can be confirmed using ^1H NMR spectroscopy and mass spectrometry (e.g., MALDI-TOF).[\[5\]](#)

Preparation of Croconaine Dye-Loaded Nanoparticles for Bioimaging and PTT

This protocol outlines the formulation of croconaine dyes into nanoparticles to improve their solubility and stability in biological systems.

Materials:

- Synthesized croconaine dye (e.g., CR760)
- Amphiphilic block copolymer (e.g., DSPE-PEG)

- Targeting ligand (optional, e.g., c(RGDyC) peptide for targeting $\alpha\beta 3$ integrins)
- Deionized water or phosphate-buffered saline (PBS)

Procedure:

- If active targeting is desired, conjugate the croconaine dye with a linker (e.g., $\text{NH}_2\text{-PEG-SH}$) and the targeting peptide.[\[5\]](#)
- Dissolve the dye or dye-conjugate and the amphiphilic block copolymer in a suitable organic solvent.
- Slowly add deionized water or PBS to the organic solution while stirring to induce self-assembly of the nanoparticles.
- Remove the organic solvent by dialysis or evaporation.
- Characterize the nanoparticles for size, morphology, and dye loading efficiency using techniques like dynamic light scattering (DLS), transmission electron microscopy (TEM), and UV-Vis spectroscopy.

In Vitro Photothermal Performance Evaluation

This protocol details the measurement of the photothermal conversion efficiency of the croconaine dye nanoparticles.

Materials:

- Croconaine dye nanoparticle suspension in PBS
- NIR laser (e.g., 808 nm)
- Thermocouple or thermal imaging camera
- 96-well plate or cuvette

Procedure:

- Place a known concentration of the nanoparticle suspension in a well of a 96-well plate or a cuvette.
- Irradiate the sample with the NIR laser at a specific power density (e.g., 1.0 W/cm²).[\[7\]](#)
- Record the temperature change over time using a thermocouple or thermal imaging camera until a plateau is reached.
- Irradiate a control sample (PBS only) under the same conditions.
- The photothermal conversion efficiency (η) can be calculated based on the temperature increase and the rate of cooling after the laser is turned off.[\[5\]](#)

In Vivo Photoacoustic Imaging

This protocol describes the use of croconaine dye nanoparticles for in vivo tumor imaging.

Materials:

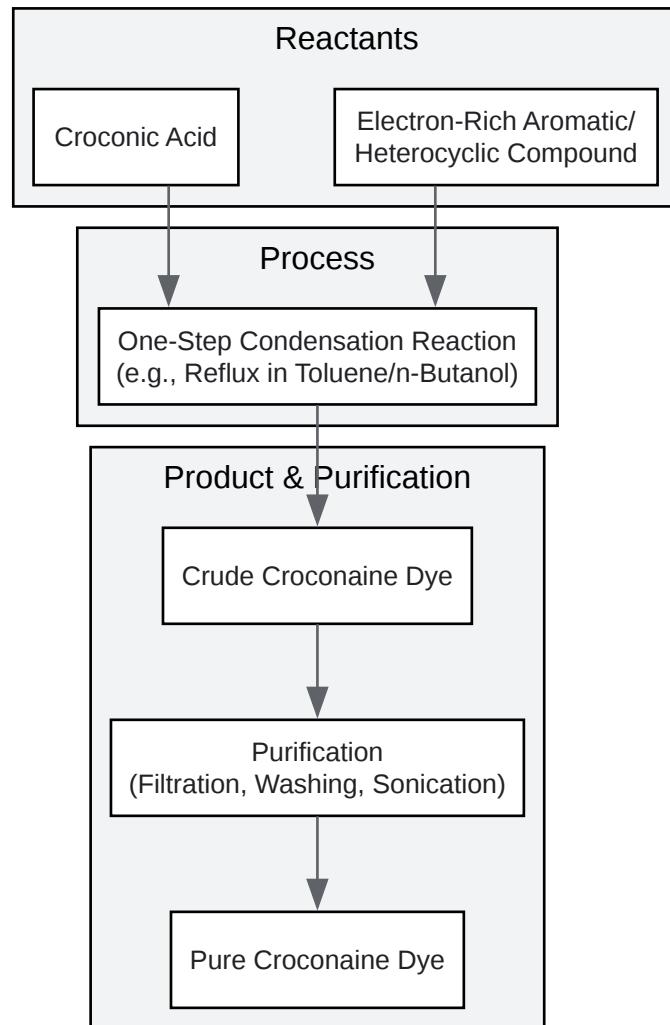
- Tumor-bearing animal model (e.g., mice)
- Croconaine dye nanoparticle suspension
- Photoacoustic imaging system
- Anesthesia

Procedure:

- Anesthetize the tumor-bearing animal.
- Administer the croconaine dye nanoparticle suspension via intravenous injection.[\[7\]](#)
- Acquire photoacoustic images of the tumor region at different time points post-injection to monitor the accumulation of the nanoparticles.
- The strong optoacoustic signal generated by the nanoparticles will provide high-contrast images of the tumor.[\[5\]](#)

Visualizations

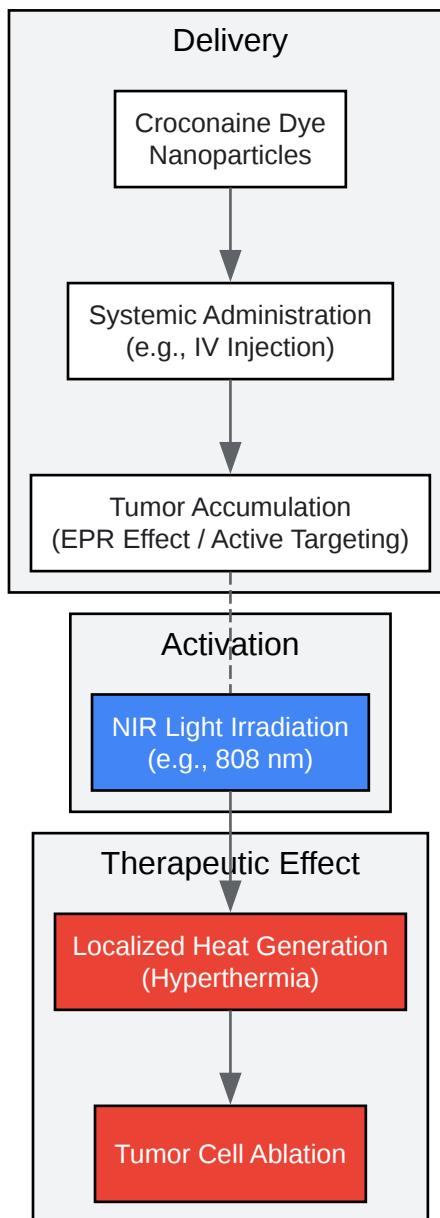
General Synthesis of Croconaine Dyes



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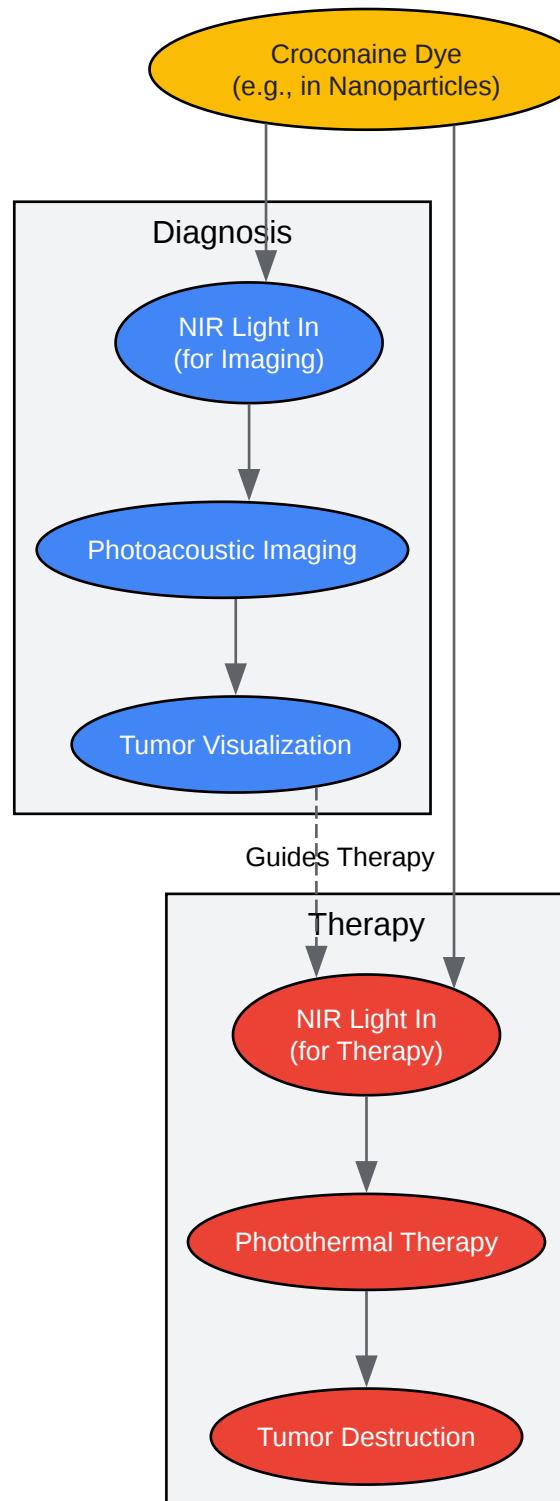
Caption: General workflow for the synthesis of croconaine NIR dyes.

Mechanism of Photothermal Therapy (PTT)

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Caption: Signaling pathway for croconaine dye-mediated PTT.

Theranostic Application of Croconaine Dyes



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Caption: Logical relationship in theranostic applications.

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